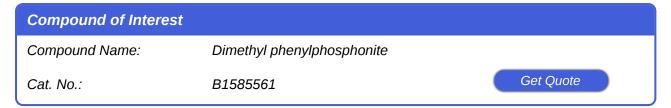


An In-depth Technical Guide to Dimethyl Phenylphosphonite (CAS 2946-61-4)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Dimethyl phenylphosphonite** (CAS 2946-61-4), a versatile organophosphorus compound. It details its chemical and physical properties, primary applications, key experimental protocols, and essential safety and handling information.

Core Properties

Dimethyl phenylphosphonite, also known as Phenyldimethoxyphosphine, is a colorless to pale yellow liquid.[1] It is characterized by a phenyl group and two methoxy groups attached to a central phosphorus atom.[1] This structure makes it a valuable reagent in various organic synthesis applications.[1][2]

The fundamental properties of **Dimethyl phenylphosphonite** are summarized in the table below for easy reference.



Property	Value	Source(s)
CAS Number	2946-61-4	[1][3][4]
Molecular Formula	C ₈ H ₁₁ O ₂ P	[3][5][6]
Molecular Weight	170.15 g/mol	[3][4][7]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.072 g/mL at 25 °C	[4][8]
Boiling Point	194 °C	[3]
77-79 °C at 7 mmHg	[2][8]	
102 °C at 15 mmHg	[9]	_
48-50 °C at 0.02 Torr	[10]	_
Refractive Index	n20/D 1.529	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[4]
Solubility	Miscible with alcohol; Immiscible with water	[1][3][8]
Storage Temperature	2-8°C	[1][4]

Identifier	Value	Source(s)
Canonical SMILES	COP(C1=CC=CC=C1)OC	[1][6]
InChI	InChl=1S/C8H11O2P/c1-9- 11(10-2)8-6-4-3-5-7-8/h3-7H,1- 2H3	[1][4]
InChIKey	LMZLQYYLELWCCW- UHFFFAOYSA-N	[1][4][5]

Applications in Research and Development



Dimethyl phenylphosphonite is a versatile reagent primarily utilized in organic synthesis and materials science.

- Organic Synthesis: It serves as a key reagent and precursor for introducing phosphorus
 moieties into organic molecules.[1][2] It is widely used as a ligand in various transition metalcatalyzed cross-coupling reactions, which are fundamental to the synthesis of complex
 organic molecules, including pharmaceuticals. These reactions include:
 - Buchwald-Hartwig Cross-Coupling
 - Suzuki-Miyaura Coupling
 - Heck Reaction
 - Stille Coupling
 - Sonogashira Coupling
 - Negishi Coupling
 - Hiyama Coupling
- Flame Retardants: This compound can be used as a flame retardant additive.[1] When exposed to heat, it can form a protective char layer that acts as a barrier to the combustion process, thereby inhibiting or delaying the spread of flames.[1]
- Precursor for Photoinitiators: It is a crucial starting material in the synthesis of photoinitiators, such as lithium phenyl-2,4,6-trimethylbenzoylphosphinate (LAP), which is used in 3D bioprinting of hydrogels.[11]

Experimental Protocols & Workflows

While specific experimental parameters can vary, the following sections outline a cited experimental protocol and a general workflow for its application.

A detailed protocol for the synthesis of the photoinitiator LAP using **Dimethyl phenylphosphonite** has been reported in the context of 3D bioprinting.[11]



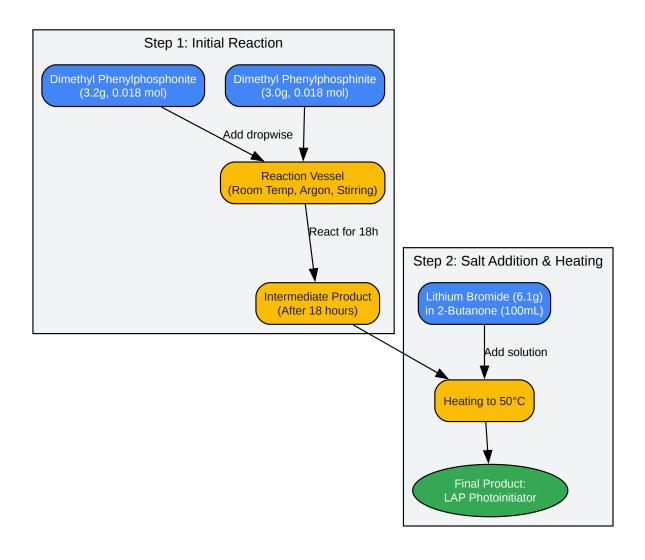




Methodology:

- Reaction Setup: The reaction is conducted under an argon atmosphere with continuous stirring at room temperature.[11]
- Initial Reaction: 3.2 g (0.018 mol) of **Dimethyl phenylphosphonite** is added dropwise to an equimolar amount of 3.0 g (0.018 mol) of dimethyl phenylphosphinite.[11] The mixture is allowed to react for 18 hours.[11]
- Lithium Bromide Addition: A four-fold excess of 6.1 g of lithium bromide, dissolved in 100 mL of 2-butanone, is added to the mixture.[11]
- Heating: The resulting mixture is heated to 50°C to facilitate the reaction, yielding the final LAP photoinitiator.[11]



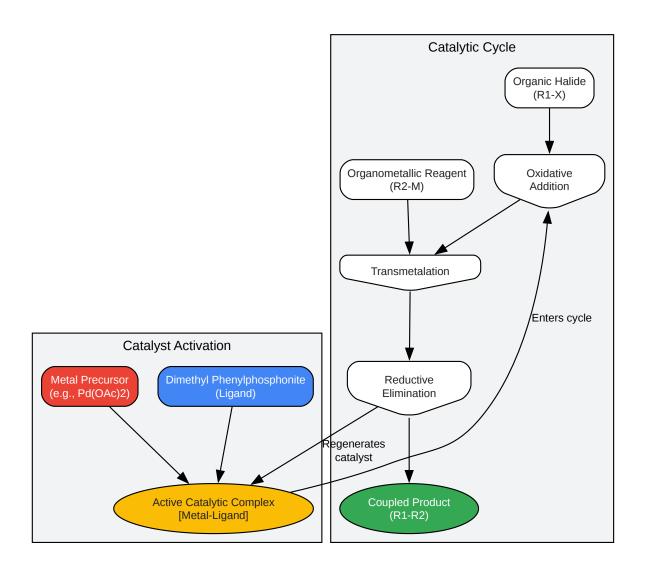


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Caption: Workflow for the synthesis of LAP photoinitiator.

Dimethyl phenylphosphonite typically acts as a ligand that coordinates with a metal catalyst (e.g., Palladium) to form an active catalytic complex. This complex then facilitates the coupling of two organic fragments.





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Caption: General role of **Dimethyl phenylphosphonite** in cross-coupling.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Dimethyl phenylphosphonite**.



- Infrared (IR) Spectrum: IR spectral data is available and can be accessed through resources like the NIST Chemistry WebBook.[5]
- Nuclear Magnetic Resonance (NMR) Spectrum: 31P NMR data, including chemical shift and spin-spin coupling constants, has been reported.[7]

Safety and Handling

Proper handling of **Dimethyl phenylphosphonite** is critical due to its hazardous nature.

The compound is classified as hazardous according to the Globally Harmonized System (GHS).

Hazard Class	GHS Classification	Source(s)
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage)	[7]
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage)	[7]

- Signal Word: Danger[3][4]
- Hazard Statements: H314 (Causes severe skin burns and eye damage), H318 (Causes serious eye damage).[3][7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection (goggles or face shield), and a suitable respirator.[4][9][12]
- Handling: Handle in a well-ventilated area, preferably within a closed system or under local exhaust.[9][13] Avoid contact with skin, eyes, and clothing, and avoid breathing vapors or mists.[12][13] Wash hands thoroughly after handling.
- Storage: Store in a dry, cool, and well-ventilated place, typically refrigerated at 2-8°C.[4][12] Keep the container tightly closed.[12][13] The compound is sensitive to air and heat.[2][3]
- First Aid:



- Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek immediate medical attention.[12]
- Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[12]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[12]
- Ingestion: Do not induce vomiting. Rinse mouth with water and call a physician immediately.[9][12]

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